

Halogenated Benzothiazoles: A Comparative Guide to Their Biological Applications

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Compound of Interest

Compound Name: 5-Bromo-2-mercaptobenzothiazole

CAS No.: 71216-20-1

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For Researchers, Scientists, and Drug Development Professionals

Halogenated benzothiazoles, a class of heterocyclic compounds, have garnered significant attention in medicinal chemistry due to their diverse and potent biological activities. The incorporation of halogen atoms into the benzothiazole scaffold can profoundly influence their physicochemical properties and biological targets, leading to promising candidates for various therapeutic areas. This guide provides a comprehensive comparison of the anticancer, antimicrobial, and neuroprotective applications of halogenated benzothiazoles, supported by experimental data and detailed methodologies.

Anticancer Activity

Halogenated benzothiazoles have demonstrated significant cytotoxic effects against a range of cancer cell lines. Their mechanisms of action often involve the induction of apoptosis through various signaling pathways and the inhibition of key enzymes involved in cancer progression.

Comparative Efficacy of Halogenated Benzothiazoles in Cancer Cell Lines

The following table summarizes the in vitro anticancer activity of various halogenated benzothiazole derivatives, presenting their half-maximal inhibitory concentration (IC₅₀) values against different cancer cell lines.

Compound ID/Description	Cancer Cell Line	IC50 (μM)	Reference
2-(4-amino-3-chlorophenyl)benzothiazole	MCF-7 (Breast)	0.015	[1]
HT-29 (Colon)	0.015	[1]	
H460 (Lung)	0.28	[1]	
A549 (Lung)	1.53	[1]	
MDA-MB-231 (Breast)	0.68	[1]	
7-chloro-N-(2,6-dichlorophenyl)benzo[d]thiazol-2-amine	HOP-92 (Lung)	0.0718	[2]
Halogenated Benzothiadiazine Derivative	Triple-Negative Breast Cancer	2.93 ± 0.07	[3]
N-(4-(benzo[d]thiazol-2-yl)phenyl)-2-methoxy-5-chloro-benzamide	S. aureus	15.6	[4]
E. coli	7.81	[4]	
S. typhi	15.6	[4]	
K. pneumoniae	3.91	[4]	
Thiazolidinone derivative with 6-Cl-benzothiazole	P. aeruginosa (resistant)	0.06 mg/mL (MIC)	[5]
MRSA	0.10 mg/mL (MIC)	[5]	
E. coli (resistant)	0.12 mg/mL (MIC)	[5]	

Experimental Protocol: MTT Assay for Cytotoxicity

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazrazolium bromide (MTT) assay is a colorimetric method used to assess cell viability.

Materials:

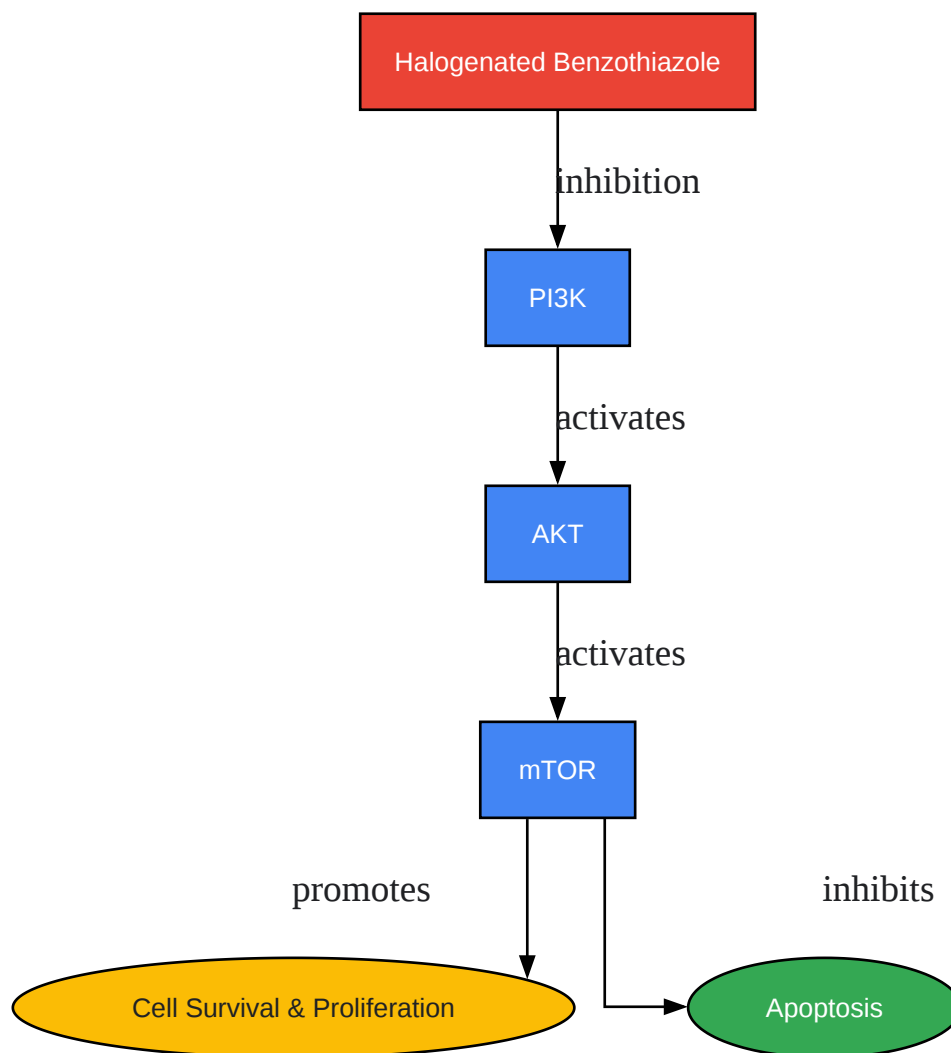
- Halogenated benzothiazole compounds
- Cancer cell lines (e.g., MCF-7, HCT-116)
- Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- CO2 incubator

Procedure:

- **Cell Seeding:** Seed cancer cells into 96-well plates at a density of 5×10^3 to 1×10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO2 humidified atmosphere.
- **Compound Treatment:** Treat the cells with various concentrations of the halogenated benzothiazole compounds and incubate for 24-48 hours.
- **MTT Addition:** Add 20 μ L of MTT solution to each well and incubate for 4 hours.
- **Formazan Solubilization:** Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to untreated control cells to determine the IC50 value.

Signaling Pathways in Anticancer Activity

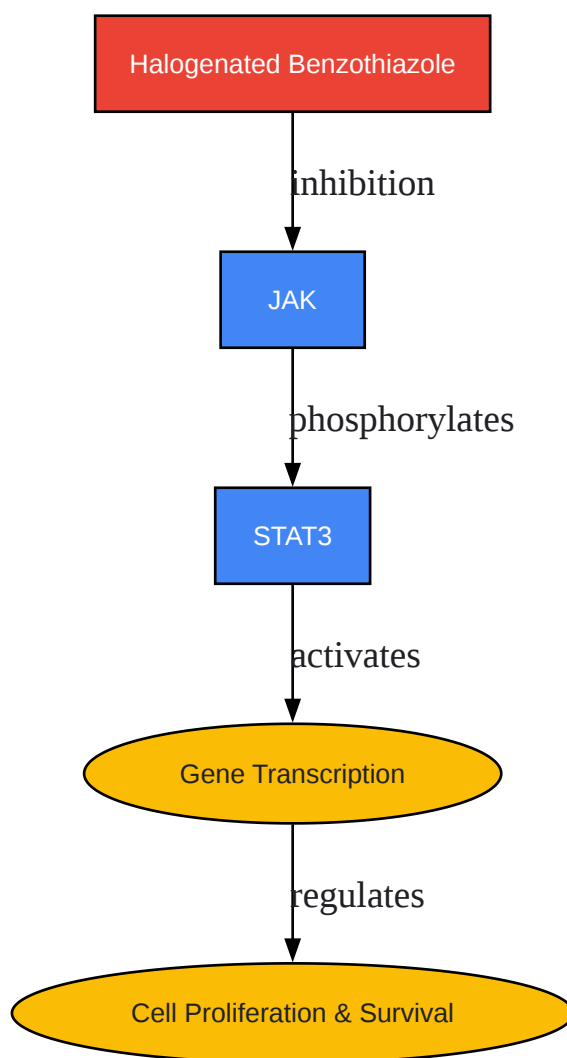
Halogenated benzothiazoles can induce apoptosis and inhibit cancer cell proliferation by modulating key signaling pathways. One such pathway is the PI3K/AKT/mTOR pathway, which is crucial for cell survival and growth.



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Caption: Inhibition of the PI3K/AKT/mTOR signaling pathway by halogenated benzothiazoles.

Another critical pathway affected by these compounds is the JAK/STAT pathway, which is involved in cell proliferation, differentiation, and apoptosis.



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Caption: Downregulation of the JAK/STAT signaling pathway by halogenated benzothiazoles.

[6]

Antimicrobial Activity

Halogenated benzothiazoles exhibit broad-spectrum antimicrobial activity against various Gram-positive and Gram-negative bacteria, as well as fungi. The presence and position of the halogen atom can significantly impact the potency and spectrum of activity.

Comparative Efficacy of Halogenated Benzothiazoles against Microbial Strains

The following table presents the minimum inhibitory concentration (MIC) values of different halogenated benzothiazole derivatives against a selection of microbial strains.

Compound ID/Description	Microbial Strain	MIC (µg/mL)	Reference
N-(4-(benzo[d]thiazol-2-yl)phenyl)-2-methoxy-5-chloro-benzamide	S. aureus	15.6	[4]
E. coli	7.81	[4]	
S. typhi	15.6	[4]	
K. pneumoniae	3.91	[4]	
Thiazolidin-4-one derivatives (nitro and methoxy substituted)	P. aeruginosa	90-180	[7]
E. coli	90-180	[7]	
2-aryl-3-(6-trifluoromethoxy) benzothiazole derivatives	L. monocytogenes	100-250	[7]
P. aeruginosa	100-250	[7]	
E. coli	100-250	[7]	
S. aureus	100-250	[7]	
Isatin-benzothiazole derivative (41c)	E. coli	3.1	[7]
P. aeruginosa	6.2	[7]	
B. cereus	12.5	[7]	
S. aureus	12.5	[7]	

Experimental Protocol: Agar Well Diffusion Method

The agar well diffusion method is a widely used technique to evaluate the antimicrobial activity of compounds.[8]

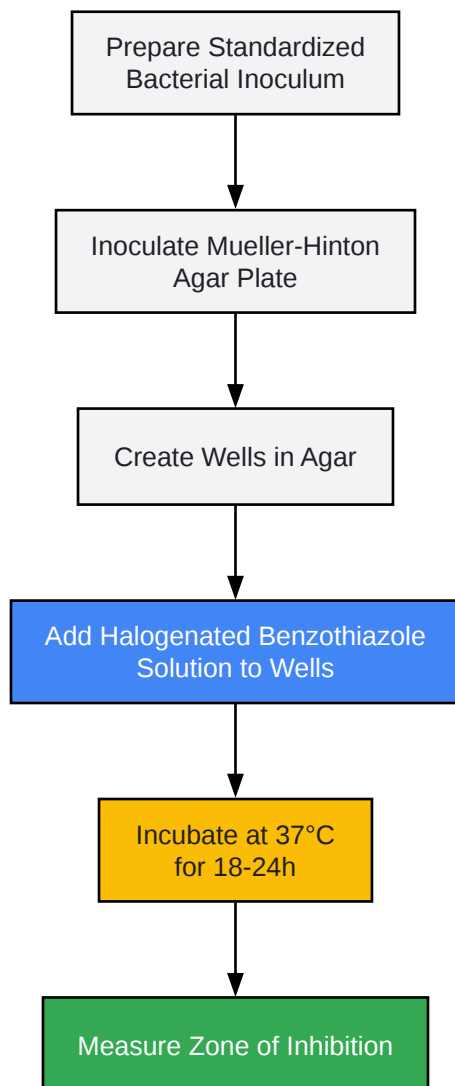
Materials:

- Halogenated benzothiazole compounds
- Bacterial strains (e.g., *S. aureus*, *E. coli*)
- Mueller-Hinton Agar (MHA)
- Sterile swabs
- Sterile cork borer (6-8 mm)
- Incubator

Procedure:

- **Inoculum Preparation:** Prepare a standardized bacterial suspension (0.5 McFarland standard).
- **Plate Inoculation:** Uniformly spread the bacterial inoculum onto the surface of MHA plates using a sterile swab.
- **Well Creation:** Create wells in the agar using a sterile cork borer.
- **Compound Addition:** Add a defined volume of the halogenated benzothiazole solution (dissolved in a suitable solvent like DMSO) into the wells.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **Zone of Inhibition Measurement:** Measure the diameter of the clear zone of growth inhibition around each well.

Experimental Workflow for Antimicrobial Susceptibility Testing



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Caption: Workflow for the agar well diffusion antimicrobial susceptibility test.

Neuroprotective Activity

Certain halogenated benzothiazoles, most notably Riluzole (2-amino-6-(trifluoromethoxy)benzothiazole), have shown significant neuroprotective effects, making them relevant for the study and potential treatment of neurodegenerative diseases like Amyotrophic

Lateral Sclerosis (ALS). Their mechanisms often involve the modulation of glutamate neurotransmission and ion channel function.

Experimental Protocol: Neuroprotection Assay in SH-SY5Y Cells

The human neuroblastoma cell line SH-SY5Y is a common in vitro model to assess neuroprotective effects against various neurotoxic insults.

Materials:

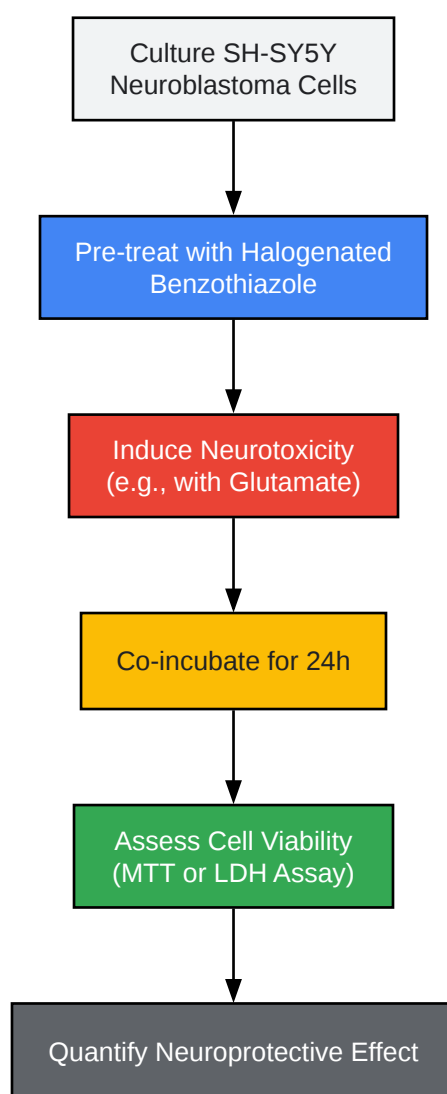
- Halogenated benzothiazole compounds (e.g., Riluzole)
- SH-SY5Y cells
- Cell culture medium (e.g., DMEM/F12)
- Neurotoxin (e.g., glutamate, 6-hydroxydopamine)
- Reagents for cell viability assessment (e.g., MTT, LDH assay kit)
- 96-well plates
- CO2 incubator

Procedure:

- **Cell Culture:** Culture SH-SY5Y cells in 96-well plates until they reach the desired confluency.
- **Compound Pre-treatment:** Pre-treat the cells with different concentrations of the halogenated benzothiazole for a specific duration (e.g., 1-24 hours).
- **Induction of Neurotoxicity:** Expose the cells to a neurotoxin to induce cell damage.
- **Co-incubation:** Co-incubate the cells with the compound and the neurotoxin for a defined period (e.g., 24 hours).

- **Assessment of Cell Viability:** Determine cell viability using an appropriate method like the MTT or LDH assay to quantify the neuroprotective effect of the compound.

Experimental Workflow for In Vitro Neuroprotection Assay

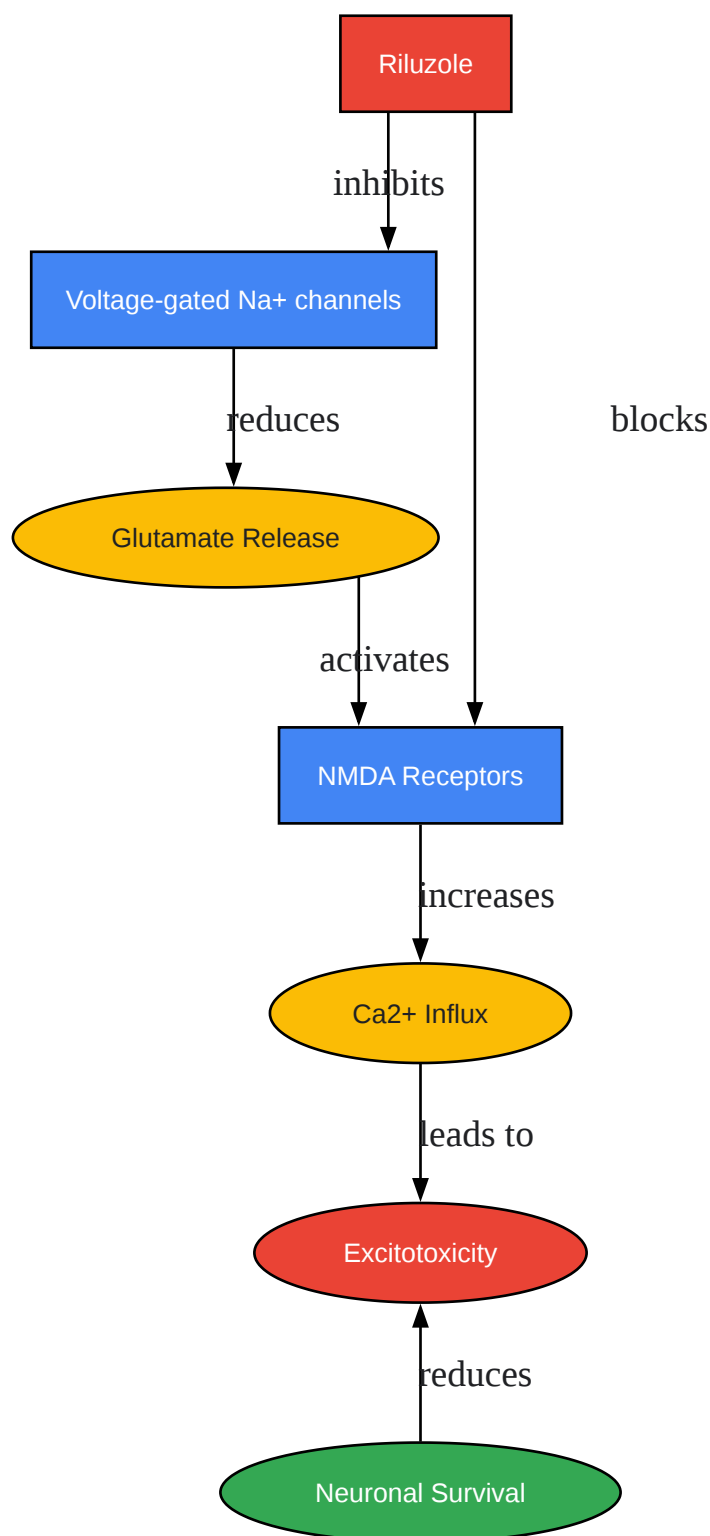


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Caption: Workflow for assessing the neuroprotective effects of halogenated benzothiazoles.[9]
[10][11][12]

Neuroprotective Signaling and Mechanisms

The neuroprotective effects of halogenated benzothiazoles like Riluzole are multifaceted. A key mechanism is the modulation of glutamatergic neurotransmission, which is crucial in preventing excitotoxicity, a major contributor to neuronal cell death in neurodegenerative diseases.



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Caption: Neuroprotective mechanism of Riluzole involving modulation of glutamate signaling.
[13]

Conclusion

Halogenated benzothiazoles represent a versatile class of compounds with significant potential in the development of new therapeutics for cancer, infectious diseases, and neurodegenerative disorders. The comparative data presented in this guide highlights the structure-activity relationships and diverse mechanisms of action of these compounds. The detailed experimental protocols provide a foundation for researchers to further explore and optimize halogenated benzothiazoles as lead candidates in drug discovery programs. Further investigations into their specific molecular targets and signaling pathways will be crucial for the rational design of next-generation therapies with improved efficacy and safety profiles.

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